

Essential Safety and Logistics for Handling trans-Chlordane-13C10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans Chlordane-13C10*

Cat. No.: *B15599535*

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of trans-Chlordane-13C10 in a laboratory setting. Adherence to these procedures is essential to minimize exposure and ensure a safe working environment. Trans-Chlordane is a component of the technical chlordane mixture, a persistent organochlorine pesticide.^[1] Due to its potential health risks, including being a suspected carcinogen, all handling and disposal operations must be conducted with the utmost care.^[2]^[3]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for trans-Chlordane. Note that some data pertains to a standard solution of trans-Chlordane.

Property	Value
Chemical Formula	C ₁₀ H ₆ Cl ₈
Appearance	Off-white powder
Melting Point	106 - 107 °C
Boiling Point	~175 °C (decomposes)
Flash Point	-17 °C (as a standard in acetone)[2]
Autoignition Temperature	465 °C (as a standard in acetone)[2]
Density	~1.6 g/cm ³
UN Number	2761
Hazard Class	6.1 (Toxic)
Packing Group	III

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ventilation: All work with trans-Chlordane-13C10 must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] Ensure good ventilation and exhaustion at the workplace.[2]
- Designated Area: Establish a designated area for handling trans-Chlordane-13C10. This area should be clearly marked with appropriate hazard signs.

2. Personal Protective Equipment (PPE):

- Body Protection: Wear a chemical-resistant suit or coveralls.[4] For tasks with a high risk of splashing, a PVC, nitrile rubber, or neoprene apron should be worn over the coveralls.[5]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[5] Natural rubber gloves are not sufficient.[5] Gloves should be long enough to cover the wrists.

[5] Before removal, rinse the outside of the gloves, and then wash them inside and out after use.[5]

- Eye Protection: Chemical splash goggles or a full-face shield are required to protect against splashes.[6] A full-face respirator can provide both eye and respiratory protection.[6]
- Respiratory Protection: If there is a risk of aerosol or dust formation, a respirator with an organic vapor cartridge is necessary.[5]

3. Hygiene Measures:

- No Personal Items: Do not eat, drink, or smoke in the designated handling area.[5]
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[5]
- Clothing: Contaminated work clothing should be removed carefully and washed separately from other laundry.[4]

Disposal Plan: Step-by-Step Procedures

1. Waste Collection:


- Segregation: All waste contaminated with trans-Chlordane-13C10, including disposable PPE, absorbent materials, and empty containers, must be collected in a designated, labeled, and sealed hazardous waste container.
- Spill Management: In case of a spill, absorb the material with sand, earth, or another suitable non-combustible absorbent material.[7][8] Prevent the spill from entering waterways.[7]

2. Waste Disposal:

- Incineration: The primary method for the disposal of chlordane waste is high-temperature incineration in a licensed hazardous waste incinerator designed for organochlorine compounds.[7][9]
- Landfill: If incineration is not possible, the waste may be buried in an approved hazardous waste landfill.[7]

- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations for hazardous waste.[\[7\]](#)

Experimental Workflow for Handling and Disposal



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. basel.int [basel.int]
- 2. agilent.com [agilent.com]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. MSU Extension | Montana State University [apps.msuextension.org]
- 5. Personal safety and protective clothing [fao.org]
- 6. Personal Protective Equipment (PPE) for Pesticide Use: Selection, Use, and Legal Requirements [fact sheet] | Extension [extension.unh.edu]
- 7. Chlordane (HSG 13, 1988) [inchem.org]
- 8. fr.cpachem.com [fr.cpachem.com]
- 9. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling trans-Chlordane-13C10]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599535#personal-protective-equipment-for-handling-trans-chlordane-13c10\]](https://www.benchchem.com/product/b15599535#personal-protective-equipment-for-handling-trans-chlordane-13c10)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com